

sec-Amylbenzene: A Technical Overview for Research and Development

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Compound of Interest

Compound Name: 2-Phenylpentane

Cat. No.: B179501

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Introduction

sec-Amylbenzene, systematically known as **2-phenylpentane**, is an aromatic hydrocarbon characterized by a benzene ring substituted with a sec-amyl group. While its isomeric counterpart, tert-amylbenzene, has found applications as an industrial intermediate, sec-amylbenzene is less commonly utilized and is often considered a byproduct in certain chemical syntheses. This technical guide provides a comprehensive overview of the known physicochemical properties of sec-amylbenzene, compiled from various chemical databases. It is intended for researchers, scientists, and drug development professionals who may encounter this molecule in their work.

Physicochemical Properties

The following tables summarize the key physical and chemical properties of sec-amylbenzene.

Table 1: Identifiers and Molecular Characteristics

Property	Value	Source(s)
CAS Number	2719-52-0, 29316-05-0	[1][2][3]
Molecular Formula	C ₁₁ H ₁₆	[2][3][4]
Molecular Weight	148.24 g/mol	[2][5]
Synonyms	2-Phenylpentane, (1-Methylbutyl)benzene, sec-Pentylbenzene	[1][2][3][6]

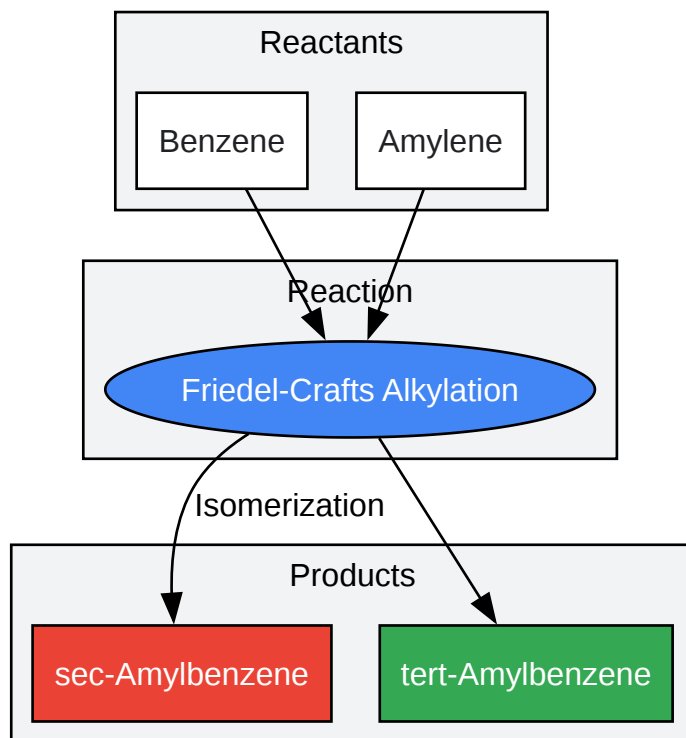
Table 2: Physical Properties

Property	Value	Source(s)
Appearance	Colorless to pale yellow liquid	[6]
Odor	Aromatic	[6]
Density	0.86 g/cm ³	[2][3]
Boiling Point	190-192 °C at 760 mmHg	[2][3]
Melting Point	-44.72 °C (estimate)	[2]
Flash Point	60.6 °C	[2][3]
Refractive Index	1.4853 - 1.487	[2][3]
Vapor Pressure	0.696 mmHg at 25 °C	[3]

Synthesis and Isomerization

The synthesis of amylbenzenes, such as the commercially relevant tert-amylbenzene, is often achieved through Friedel-Crafts alkylation of benzene with an amylene or amyl alcohol. A common challenge in these syntheses is the control of isomerization. The formation of sec-amylbenzene can occur as a byproduct when tert-amylbenzene is the desired product, particularly when using certain catalysts like aluminum chloride. The reaction conditions can be optimized to favor the formation of one isomer over the other.

Below is a generalized workflow for the synthesis of amylbenzenes, illustrating the potential for the formation of both sec- and tert- isomers.



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A generalized workflow for the synthesis of amylbenzenes.

Applications in Research and Drug Development

A thorough review of the scientific literature reveals a notable absence of studies on the biological activity of sec-amylbenzene. Consequently, there are no established experimental protocols for its use in biological research or drug development, nor are there any known signaling pathways associated with this compound. Its primary relevance in a research context appears to be as a reference compound in analytical chemistry and as a potential impurity in the synthesis of other alkylated benzenes. For drug development professionals, the lack of data on biological effects suggests that sec-amylbenzene is not currently a molecule of interest for therapeutic applications.

Safety Information

sec-Amylbenzene is a flammable liquid.[4] Standard laboratory precautions for handling flammable organic compounds should be followed, including working in a well-ventilated area and avoiding sources of ignition. It is advised to avoid contact with skin and eyes.[4]

Disclaimer: This document is intended for informational purposes only and does not constitute a comprehensive safety guide. Users should consult the relevant Safety Data Sheet (SDS) before handling this chemical.

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